

Administration of XL-784 in Mouse Models: Application Notes and Protocols

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Compound of Interest

Compound Name: XL-784

Cat. No.: B15574526

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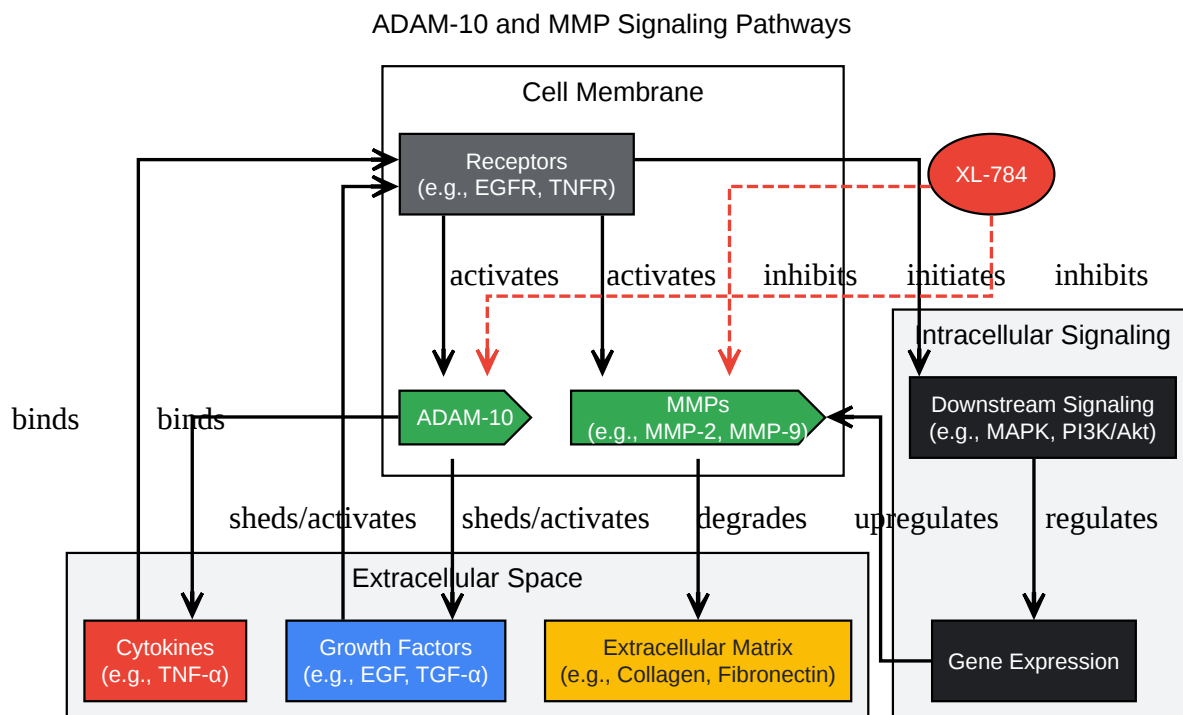
Abstract

XL-784 is a potent and selective small molecule inhibitor of A Disintegrin and Metalloproteinase 10 (ADAM-10) and several matrix metalloproteinases (MMPs), with a notable sparing effect on MMP-1.^{[1][2][3]} Its mechanism of action makes it a compound of interest for investigating therapeutic interventions in diseases characterized by abnormal extracellular matrix remodeling, such as fibrosis and cancer. Preclinical studies in mouse models have demonstrated its oral bioavailability and in vivo efficacy in a model of abdominal aortic aneurysm. This document provides detailed application notes and protocols for the administration of **XL-784** in mouse models based on publicly available data.

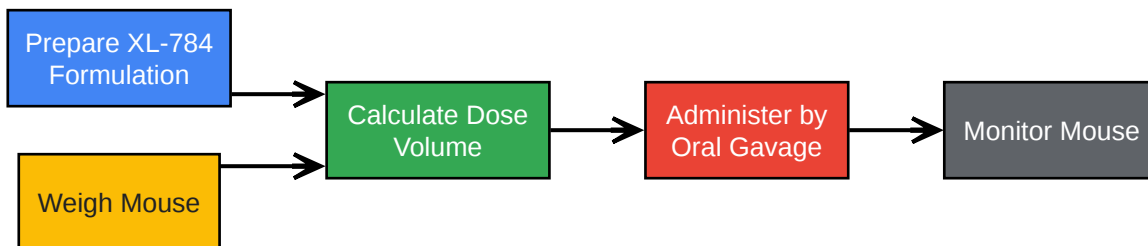
Mechanism of Action

XL-784 exerts its biological effects through the inhibition of ADAM-10 and various MMPs. These enzymes play crucial roles in cell signaling, proliferation, and tissue remodeling.

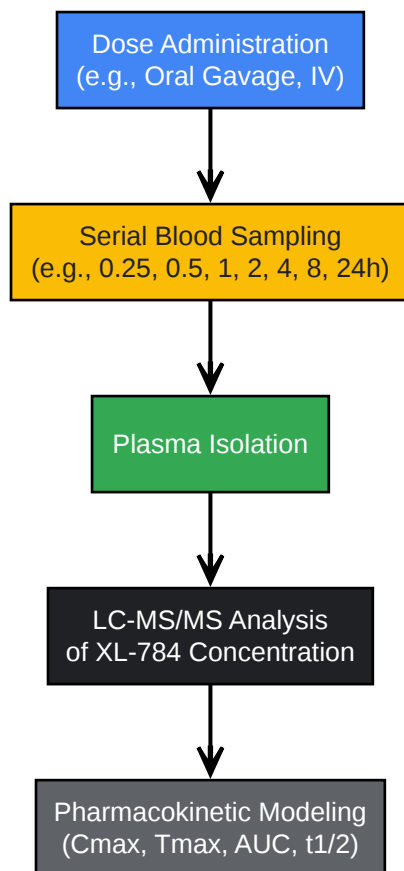
Signaling Pathway of ADAM-10 and MMPs



Oral Gavage Administration Workflow



General Workflow for a Mouse Pharmacokinetic Study



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References

- 1. Effect of novel limited-spectrum MMP inhibitor XL784 in abdominal aortic aneurysms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
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